

Executive Order 14028: A Focus on Cybersecurity, Not Chemical Disposal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: EO 1428

Cat. No.: B7828717

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Initial research indicates a potential misunderstanding regarding the subject of Executive Order 1428. The prominent executive order with a similar number is Executive Order 14028, "Improving the Nation's Cybersecurity," signed on May 12, 2021. This order does not address the proper disposal procedures for chemical or laboratory materials. Instead, it outlines a comprehensive strategy to strengthen the United States' cybersecurity defenses.

The core focus of Executive Order 14028 is to modernize the federal government's cybersecurity standards and improve the security of the software supply chain.^{[1][2]} Key provisions of this order include:

- **Enhancing Information Sharing:** It removes barriers to sharing threat information between government agencies and the private sector.^[3]
- **Modernizing Federal Government Cybersecurity:** The order mandates the adoption of security best practices, such as a zero-trust architecture, and accelerates the move to secure cloud services.^{[1][4]}
- **Improving Software Supply Chain Security:** It establishes baseline security standards for the development of software sold to the government.^{[1][4]}
- **Establishing a Cyber Safety Review Board:** This board, co-chaired by government and private sector leads, convenes after significant cyber incidents to analyze what happened and make recommendations.^{[1][2]}

- Creating a Standardized Playbook for Incident Response: The order calls for a standard set of operating procedures for responding to cybersecurity vulnerabilities and incidents.[1][4]

Given that Executive Order 14028 pertains to cybersecurity policy and not laboratory safety or chemical handling, there are no associated disposal plans, quantitative data for chemical safety, or experimental protocols to report. The request for information on "proper disposal procedures" under this executive order cannot be fulfilled as the subject matter is unrelated.

For accurate and reliable information on laboratory safety and chemical handling, researchers, scientists, and drug development professionals should consult resources from regulatory bodies such as the Occupational Safety and Health Administration (OSHA), the Environmental Protection Agency (EPA), and specific Safety Data Sheets (SDS) for the substances in question.

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References

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- To cite this document: BenchChem. [Executive Order 14028: A Focus on Cybersecurity, Not Chemical Disposal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7828717#eo-1428-proper-disposal-procedures]

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